

# Gas-Phase Thermochemistry of Boron Triiodide: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Boron triiodide

Cat. No.: B077602

[Get Quote](#)

This technical guide provides a comprehensive overview of the gas-phase thermochemical data for **Boron triiodide** ( $\text{BI}_3$ ). It is intended for researchers, scientists, and professionals in drug development and materials science who require accurate and detailed thermodynamic information. This document summarizes key quantitative data, outlines the experimental methodologies employed for their determination, and illustrates the relationships between these properties.

## Quantitative Thermochemical Data

The thermochemical properties of gaseous **Boron triiodide** are crucial for understanding its behavior in various chemical processes, including its synthesis, purification, and application in chemical vapor deposition. The following tables summarize the key quantitative data sourced from the NIST-JANAF Thermochemical Tables and other relevant literature.<sup>[1]</sup>

Table 1: Standard Enthalpy of Formation and Standard Entropy

This table presents the standard enthalpy of formation ( $\Delta_f H^\circ_{\text{gas}}$ ) and standard entropy ( $S^\circ_{\text{gas}, 1 \text{ bar}}$ ) for gaseous **Boron triiodide** at 298.15 K.

Quantity	Value	Units	Reference
$\Delta_f H^\circ_{\text{gas}}$ (298.15 K)	71.13	kJ/mol	--INVALID-LINK--[1]
$S^\circ_{\text{gas}, 1 \text{ bar}}$ (298.15 K)	348.64	J/mol·K	--INVALID-LINK--[1]

Table 2: Gas Phase Heat Capacity (Shomate Equation)

The heat capacity ( $C_p^\circ$ ) of gaseous **Boron triiodide** as a function of temperature can be calculated using the Shomate equation. The equation is of the form:

$$C_p^\circ = A + Bt + Ct^2 + D \cdot t^3 + E/t^2$$

where  $t$  is the temperature in Kelvin divided by 1000. The coefficients for **Boron triiodide** are provided in the table below, valid over the temperature range of 298 to 6000 K.[\[1\]](#)

Coefficient	Value
A	80.75706
B	2.015451
C	-0.542836
D	0.046149
E	-0.967621

Source: Chase, M.W., Jr., NIST-JANAF Thermochemical Tables, Fourth Edition, J. Phys. Chem. Ref. Data, Monograph 9, 1998, 1-1951.[\[1\]](#)

## Experimental Protocols

The determination of accurate thermochemical data relies on precise experimental techniques. While the specific, detailed experimental protocols for the original determination of all thermochemical data for **Boron triiodide** are not readily available in modern databases, this section outlines the general methodologies typically employed for such measurements.

### 2.1 Enthalpy of Formation

The standard enthalpy of formation of gaseous compounds like **Boron triiodide** is often determined through a combination of calorimetric measurements and vapor pressure data.

- **Bomb Calorimetry:** For the solid phase, the enthalpy of formation can be determined by reacting the compound with a powerful oxidizing agent (like fluorine) in a bomb calorimeter.

[2] The heat released during the reaction is measured, and through a series of thermochemical cycles, the enthalpy of formation of the product (in this case,  $\text{BI}_3$ ) can be calculated.

- **Enthalpy of Sublimation:** To obtain the gas-phase enthalpy of formation, the enthalpy of sublimation of solid **Boron triiodide** is required. This is typically determined from vapor pressure measurements at different temperatures using the Clausius-Clapeyron equation.

## 2.2 Vapor Pressure and Enthalpy of Sublimation

A key study on the vapor pressure of **Boron triiodide** was conducted by Andersen and Belz in 1953.[3] While the full experimental text is not widely accessible, the general methodology for such measurements involves:

- **Isoteniscope or Effusion Methods:** The vapor pressure of a substance as a function of temperature can be measured using an isoteniscope, where the pressure of an inert gas is adjusted to balance the vapor pressure of the sample. Alternatively, Knudsen effusion mass spectrometry (KEMS) can be used, where the rate of effusion of the vapor through a small orifice into a vacuum is measured.[1][4][5] The mass of the effused vapor is determined, and from this, the vapor pressure can be calculated.
- **Data Analysis:** The logarithm of the vapor pressure is then plotted against the inverse of the temperature ( $1/T$ ). The slope of this plot is directly proportional to the enthalpy of sublimation ( $\Delta H^\circ_{\text{sub}}$ ).

## 2.3 Heat Capacity

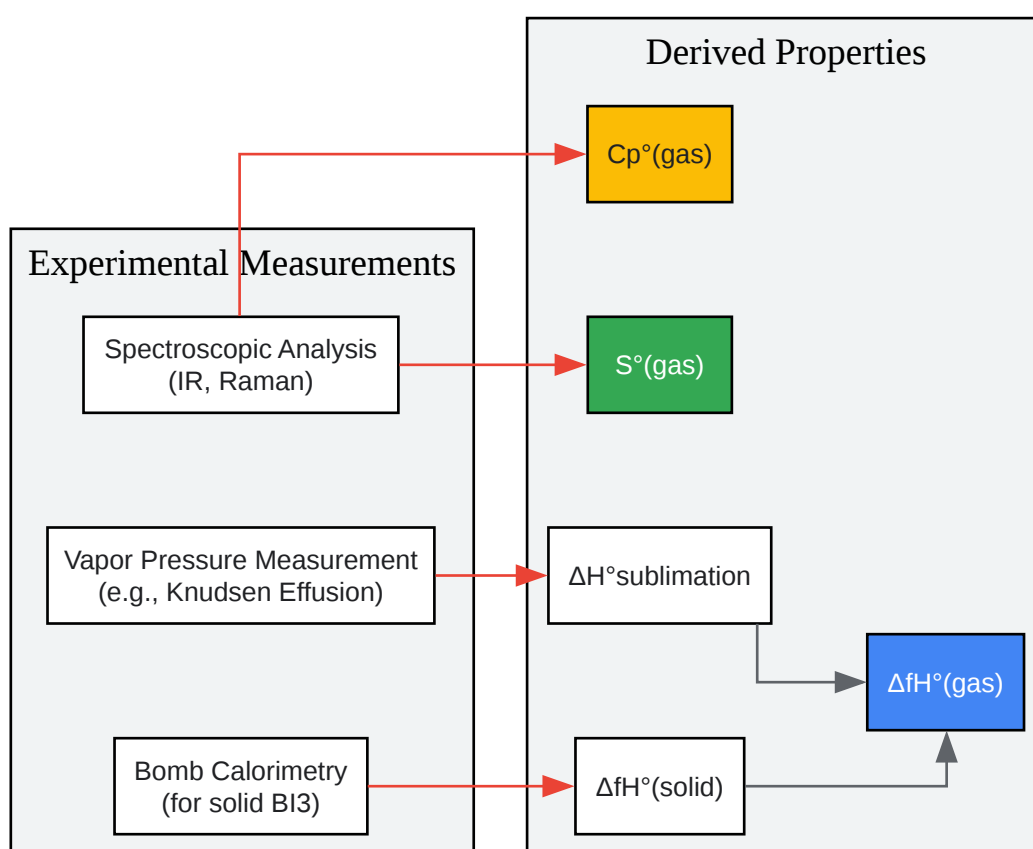
The heat capacity of a gas can be determined experimentally or calculated from spectroscopic data.

- **Calorimetric Methods:** Experimental determination of the heat capacity of gases can be achieved using flow calorimeters, where a known amount of heat is supplied to a flowing gas, and the resulting temperature change is measured.
- **Spectroscopic Methods:** For many molecules, including **Boron triiodide**, the heat capacity is calculated from statistical mechanics using molecular parameters obtained from spectroscopic measurements (e.g., infrared and Raman spectroscopy).[6] The vibrational

frequencies, rotational constants, and other molecular properties are used to calculate the vibrational, rotational, and translational contributions to the heat capacity. The data presented in the NIST WebBook for **Boron triiodide** are based on such calculations, which are then fitted to the Shomate equation for ease of use.<sup>[1]</sup>

## Visualization of Thermochemical Relationships

The following diagram illustrates the logical flow and relationship between the experimental measurements and the derived thermochemical properties for gaseous **Boron triiodide**.



[Click to download full resolution via product page](#)

Thermochemical property determination workflow.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. pubs.acs.org [pubs.acs.org]
- 4. ntrs.nasa.gov [ntrs.nasa.gov]
- 5. electrochem.org [electrochem.org]
- 6. Specific heat capacity - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Gas-Phase Thermochemistry of Boron Triiodide: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077602#gas-phase-thermochemistry-data-for-boron-triiodide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)